

An In-depth Technical Guide to 3-Hydroxyadamantane-1-carbonitrile

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Compound of Interest

Compound Name: 3-Hydroxyadamantane-1-carbonitrile

Cat. No.: B1339464

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CAS Number: 59223-70-0

This technical guide provides a comprehensive overview of **3-Hydroxyadamantane-1-carbonitrile**, a derivative of adamantane. The rigid, three-dimensional structure of the adamantane cage imparts unique physicochemical properties to its derivatives, making them valuable scaffolds in medicinal chemistry and materials science. This document is intended for researchers, scientists, and professionals in drug development, offering available data and outlining experimental methodologies.

Due to the limited availability of specific experimental data for **3-Hydroxyadamantane-1-carbonitrile**, this guide also includes comparative information on its closely related precursor, 3-Hydroxyadamantane-1-carboxylic acid (CAS: 42711-75-1), to provide a broader context for its potential properties and applications.

Physicochemical Properties

A summary of the available and computed physicochemical properties for **3-Hydroxyadamantane-1-carbonitrile** is presented below.

Property	Value	Source
CAS Number	59223-70-0	ECHEMI[1]
Molecular Formula	C ₁₁ H ₁₅ NO	ECHEMI[1]
Molecular Weight	177.24 g/mol	ECHEMI[1]
Exact Mass	177.115364 g/mol	ECHEMI[1]
Density	1.2 g/cm ³ (predicted)	ECHEMI[1]
Topological Polar Surface Area	44.02 Å ²	ECHEMI[1]
XLogP3	1.8 (predicted)	ECHEMI[1]
Hydrogen Bond Donor Count	1	ECHEMI[1]
Hydrogen Bond Acceptor Count	2	ECHEMI[1]

Synthesis and Experimental Protocols

While specific, peer-reviewed synthesis protocols for **3-Hydroxyadamantane-1-carbonitrile** are not readily available in the literature, a plausible synthetic route involves the conversion of the corresponding carboxylic acid, 3-Hydroxyadamantane-1-carboxylic acid. General methods for the conversion of carboxylic acids to nitriles are well-established.

Proposed Synthesis of **3-Hydroxyadamantane-1-carbonitrile** from **3-Hydroxyadamantane-1-carboxylic acid**

A common method for this transformation is a two-step process involving the conversion of the carboxylic acid to a primary amide, followed by dehydration.

Step 1: Synthesis of 3-Hydroxyadamantane-1-carboxamide

- Reaction: 3-Hydroxyadamantane-1-carboxylic acid can be converted to its acid chloride using a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride. The resulting

acid chloride is then reacted with ammonia or an ammonia equivalent to form the primary amide.

- Illustrative Protocol:

- To a solution of 3-Hydroxyadamantane-1-carboxylic acid in an inert solvent (e.g., dichloromethane), add an excess of thionyl chloride.
- Reflux the mixture until the reaction is complete (monitored by TLC or IR spectroscopy).
- Remove the excess thionyl chloride and solvent under reduced pressure.
- Dissolve the crude acid chloride in an appropriate solvent (e.g., THF) and add it dropwise to a cooled, concentrated solution of aqueous ammonia.
- Stir the reaction mixture until the formation of the amide is complete.
- Extract the product with a suitable organic solvent, wash with brine, dry over an anhydrous salt (e.g., Na_2SO_4), and concentrate to yield the crude 3-Hydroxyadamantane-1-carboxamide.
- Purify the product by recrystallization or column chromatography.

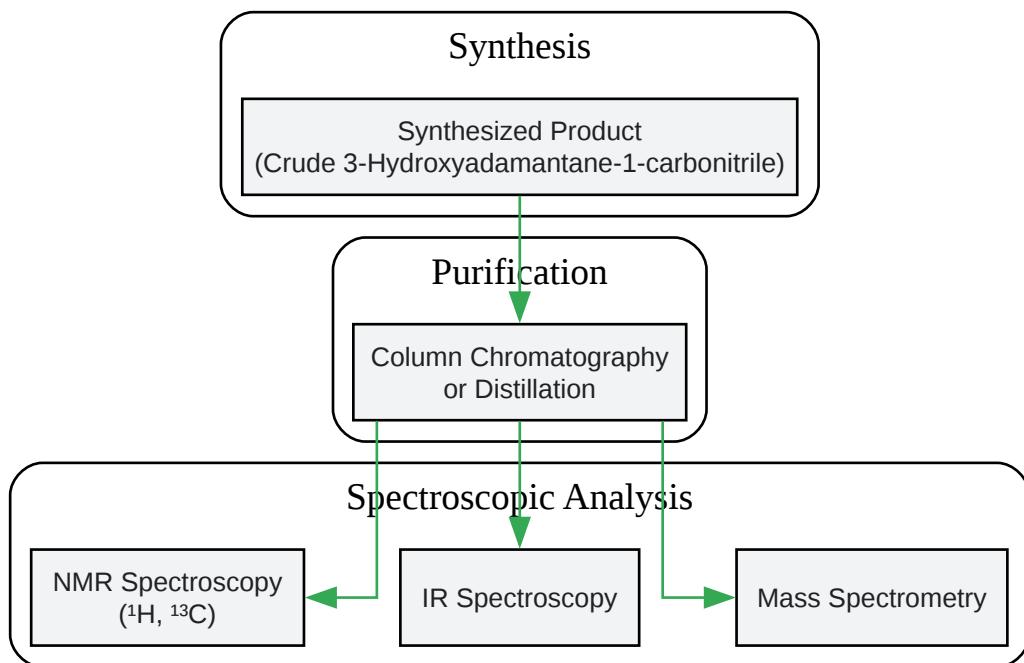
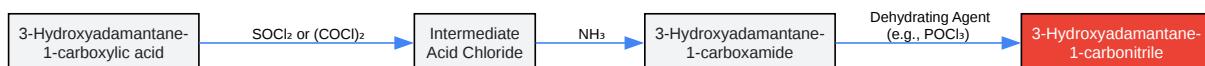
Step 2: Dehydration of 3-Hydroxyadamantane-1-carboxamide to **3-Hydroxyadamantane-1-carbonitrile**

- Reaction: The primary amide is then dehydrated to the corresponding nitrile using a dehydrating agent.

- Illustrative Protocol:

- Dissolve 3-Hydroxyadamantane-1-carboxamide in a suitable solvent (e.g., pyridine or DMF).
- Add a dehydrating agent such as phosphorus oxychloride (POCl_3), thionyl chloride (SOCl_2), or trifluoroacetic anhydride (TFAA).

- Heat the reaction mixture as required (reaction conditions will vary depending on the chosen dehydrating agent).
- Monitor the reaction by TLC or GC-MS.
- Upon completion, pour the reaction mixture into ice water and extract the product with an organic solvent.
- Wash the organic layer with water and brine, dry over an anhydrous salt, and concentrate under reduced pressure.
- Purify the crude **3-Hydroxyadamantane-1-carbonitrile** by column chromatography or distillation.



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References

- 1. The Lipophilic Bullet Hits the Targets: Medicinal Chemistry of Adamantane Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
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